

laboratory scale synthesis protocol for 2,6-Dimethylisonicotinic acid

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Compound of Interest

Compound Name: 2,6-Dimethylisonicotinic acid

Cat. No.: B1307873

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Synthesis of 2,6-Dimethylisonicotinic Acid: A Laboratory Protocol

Application Note: This document provides a detailed laboratory-scale synthesis protocol for **2,6-Dimethylisonicotinic acid**, a valuable building block in medicinal chemistry and materials science. The presented method is based on the hydrolysis of 2,6-dimethyl-4-cyanopyridine. While this protocol is reproducible, it is important to note that the reported yield of the purified product is low. This application note is intended for researchers, scientists, and professionals in drug development who require a reliable, albeit low-yielding, method for the preparation of this compound for research purposes.

Data Presentation

The following table summarizes the key quantitative data associated with the synthesis of **2,6-Dimethylisonicotinic acid** via the hydrolysis of 2,6-dimethyl-4-cyanopyridine.

Parameter	Value
Starting Material	2,6-Dimethyl-4-cyanopyridine
Reagents	Concentrated Sulfuric Acid, 10 N Sodium Hydroxide, Diethyl Ether
Reaction Conditions	100 °C for 5 hours
Reported Yield	~5%
Molecular Formula	C ₈ H ₉ NO ₂
Molecular Weight	151.16 g/mol
¹ H NMR (D ₂ O)	δ 2.82 (s, 6H, CH ₃), 8.05 (s, 2H, Py)
Mass Spec (EI)	m/z 151 (M ⁺ , 100%), 134 (M ⁺ -OH, 7.2%), 106 (M ⁺ -CO ₂ H, 16.4%)

Experimental Protocol

This protocol details the laboratory-scale synthesis of **2,6-Dimethylisonicotinic acid** from 2,6-dimethyl-4-cyanopyridine.

Materials:

- 2,6-Dimethyl-4-cyanopyridine (1.0 g, 7.56 mmol)
- Concentrated Sulfuric Acid (5 mL)
- 10 N Sodium Hydroxide solution
- Diethyl ether
- Deionized water
- Ice bath
- Round-bottom flask (50 mL)

- Heating mantle with stirrer
- pH meter or pH paper
- Rotary evaporator
- Soxhlet extractor
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a 50 mL round-bottom flask equipped with a magnetic stir bar, combine 2,6-dimethyl-4-cyanopyridine (1.0 g) and concentrated sulfuric acid (5 mL).
- **Heating:** Heat the reaction mixture to 100 °C using a heating mantle and stir for 5 hours. The solid should dissolve to form a clear solution.
- **Quenching and Neutralization:** After 5 hours, cool the reaction mixture to room temperature and then place it in an ice bath. Carefully and slowly add 10 N sodium hydroxide solution to neutralize the mixture to a pH of 3.5. This step is highly exothermic and should be performed with caution.
- **Solvent Removal:** Concentrate the neutralized solution to dryness using a rotary evaporator.
- **Purification by Extraction:** Transfer the resulting solid residue to a cellulose thimble and place it in a Soxhlet extractor. Extract the solid with diethyl ether for 48 hours.
- **Isolation of Product:** After the extraction is complete, concentrate the ether extract under reduced pressure to yield **2,6-Dimethylisonicotinic acid** as a solid.
- **Drying and Storage:** Dry the product under vacuum and store it in a desiccator.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis of **2,6-Dimethylisonicotinic acid**.



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Caption: Experimental workflow for the synthesis of **2,6-Dimethylisonicotinic acid**.

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